

# A Technical Guide to the Spectroscopic Profile of Grasshopper Ketone

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## Compound of Interest

Compound Name: Grasshopper ketone

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This document provides a comprehensive overview of the spectroscopic properties of **Grasshopper ketone**, a naturally occurring allenic ketone. Isolated from various sources, including the grasshopper *Romalea microptera* and the brown alga *Sargassum*, this compound has garnered interest for its notable anti-inflammatory properties.<sup>[1][2]</sup> This guide consolidates available spectroscopic data, outlines detailed experimental protocols for its analysis, and visualizes key analytical workflows and biological pathways.

## Chemical and Physical Properties

**Grasshopper ketone**, with the IUPAC name 4-[(2R,4S)-2,4-dihydroxy-2,6,6-trimethylcyclohexylidene]but-3-en-2-one, is a C13 apocarotenoid.<sup>[1]</sup> Its fundamental properties are summarized below.

| Property          | Value                                                   | Source       |
|-------------------|---------------------------------------------------------|--------------|
| Molecular Formula | C <sub>13</sub> H <sub>20</sub> O <sub>3</sub>          | PubChem[1]   |
| Molecular Weight  | 224.30 g/mol                                            | PubChem[1]   |
| Exact Mass        | 224.14124450 Da                                         | PubChem[1]   |
| Appearance        | Powder                                                  | TargetMol[2] |
| SMILES            | <chem>CC(=O)C=C=C1--INVALID-LINK--C)O"&gt;C@(C)O</chem> | PubChem[1]   |
| InChIKey          | QMXLZUOHZGYGDY-JBGXHEPSSA-N                             | PubChem[1]   |

## Spectroscopic Data Summary

The following tables present a summary of the key spectroscopic data for **Grasshopper ketone**. Due to the conjugated and allenic nature of the ketone, its spectral features are distinctive.

Table 1: Infrared (IR) Spectroscopy Data

The IR spectrum of **Grasshopper ketone** is characterized by the presence of hydroxyl, carbonyl, and allene functional groups. The conjugation of the carbonyl group with the allene system typically shifts the C=O stretching frequency to a lower wavenumber.[3][4]

| Functional Group                     | Characteristic Absorption (cm <sup>-1</sup> ) | Expected Appearance |
|--------------------------------------|-----------------------------------------------|---------------------|
| O-H Stretch (Alcohols)               | ~3400                                         | Strong, Broad       |
| C-H Stretch (Alkanes)                | ~2950-2850                                    | Medium to Strong    |
| C=C=C Stretch (Allene)               | ~1950                                         | Medium              |
| C=O Stretch (α,β-Unsaturated Ketone) | ~1685-1666                                    | Strong              |

Table 2:  $^{13}\text{C}$  NMR Spectroscopy Data

$^{13}\text{C}$  NMR spectroscopy provides detailed information on the carbon framework of the molecule. The chemical shifts are influenced by the hybridization and the electronic environment of each carbon atom.[5]

| Carbon Type                      | Expected Chemical Shift (ppm) |
|----------------------------------|-------------------------------|
| C=O (Ketone)                     | 195 - 220                     |
| C=C=C (Allene, central carbon)   | 200 - 215                     |
| C=C=C (Allene, terminal carbons) | 90 - 110                      |
| C-O (Alcohol)                    | 60 - 80                       |
| C-C (Aliphatic)                  | 10 - 50                       |

Note: Specific peak assignments for **Grasshopper ketone** were not available in the provided search results. The data presented are based on typical chemical shift ranges for the respective functional groups.

Table 3: Mass Spectrometry (MS) Data

Mass spectrometry of ketones often involves characteristic fragmentation patterns, such as alpha-cleavage adjacent to the carbonyl group and McLafferty rearrangements for larger ketones.[6][7][8]

| Ion Type                                 | Expected m/z | Fragmentation Pathway                                   |
|------------------------------------------|--------------|---------------------------------------------------------|
| $[\text{M}]^+$ (Molecular Ion)           | 224          | Electron ionization resulting in the parent ion.        |
| $[\text{M} - \text{CH}_3]^+$             | 209          | Loss of a methyl radical.                               |
| $[\text{M} - \text{H}_2\text{O}]^+$      | 206          | Dehydration (loss of water) from the hydroxyl groups.   |
| $[\text{CH}_3\text{CO}]^+$ (Acylium ion) | 43           | Alpha-cleavage, a common pathway for methyl ketones.[7] |

## Experimental Protocols

The following sections detail standardized protocols for the spectroscopic analysis of natural products like **Grasshopper ketone**.

This protocol outlines the steps for acquiring high-quality  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra for structural elucidation.

- Sample Preparation:
  - Accurately weigh 5-10 mg of the purified **Grasshopper ketone** sample.
  - Dissolve the sample in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g.,  $\text{CDCl}_3$ ,  $\text{DMSO-d}_6$ , or MeOD). The chosen solvent must completely dissolve the analyte without its signals overlapping with key analyte signals.<sup>[9]</sup>
  - Add a small amount of tetramethylsilane (TMS) as an internal standard for chemical shift referencing (0.0 ppm).
  - Transfer the solution to a clean, dry 5 mm NMR tube.
- Instrument Setup:
  - Insert the NMR tube into a spinner turbine and place it in the sample gauge to ensure correct positioning.
  - Place the sample into the NMR spectrometer's magnet.
  - Lock the spectrometer on the deuterium signal of the solvent to stabilize the magnetic field.
  - Shim the magnetic field to achieve maximum homogeneity and improve spectral resolution.
- Data Acquisition:
  - $^1\text{H}$  NMR: Acquire the spectrum using a standard pulse program (e.g., 'zg30' or 'zg'). A  $90^\circ$  pulse is often used for quantitative analysis to maximize signal strength.<sup>[9]</sup> Typically, 16 to

64 scans are co-added.

- $^{13}\text{C}$  NMR: Acquire the spectrum using a proton-decoupled pulse sequence to simplify the spectrum to singlets for each unique carbon. Due to the low natural abundance of  $^{13}\text{C}$ , a larger number of scans (e.g., 1024 or more) and a longer relaxation delay may be necessary to obtain a good signal-to-noise ratio.[\[5\]](#)
- 2D NMR (Optional): For complete structural assignment, run 2D NMR experiments such as COSY, HSQC, and HMBC to establish proton-proton and proton-carbon correlations.
- Data Processing and Analysis:
  - Apply a Fourier transform to the acquired Free Induction Decay (FID).
  - Phase the spectrum to ensure all peaks are in the positive absorptive mode.
  - Calibrate the chemical shift axis using the TMS signal at 0.0 ppm.
  - Integrate the peaks in the  $^1\text{H}$  NMR spectrum to determine the relative number of protons.
  - Assign peaks to the corresponding atoms in the molecular structure.

This protocol is for obtaining an IR spectrum to identify the functional groups present in the molecule.

- Sample Preparation:
  - Neat Liquid/Oil: If the sample is a viscous oil, place a small drop between two salt plates (e.g., NaCl or KBr) to create a thin film.[\[10\]](#)
  - Solid (KBr Pellet): Grind 1-2 mg of the solid sample with ~100 mg of dry KBr powder using a mortar and pestle. Press the mixture into a transparent pellet using a hydraulic press.
  - Solution: Prepare a 5-10% solution in a solvent that has minimal absorption in the region of interest (e.g.,  $\text{CCl}_4$  or  $\text{CS}_2$ ).
- Instrument Setup and Data Acquisition:

- Ensure the spectrometer is purged with dry air or nitrogen to minimize atmospheric H<sub>2</sub>O and CO<sub>2</sub> interference.[10]
- Perform a background scan using either the empty salt plates or a cell containing the pure solvent.
- Place the prepared sample in the spectrometer's sample holder.
- Acquire the spectrum, typically over a range of 4000-400 cm<sup>-1</sup>. Co-add 16-32 scans to improve the signal-to-noise ratio.[10]
- Data Processing and Analysis:
  - The instrument software will automatically ratio the sample scan against the background scan to generate the final transmittance or absorbance spectrum.
  - Identify and label the characteristic absorption bands corresponding to the functional groups in **Grasshopper ketone**.

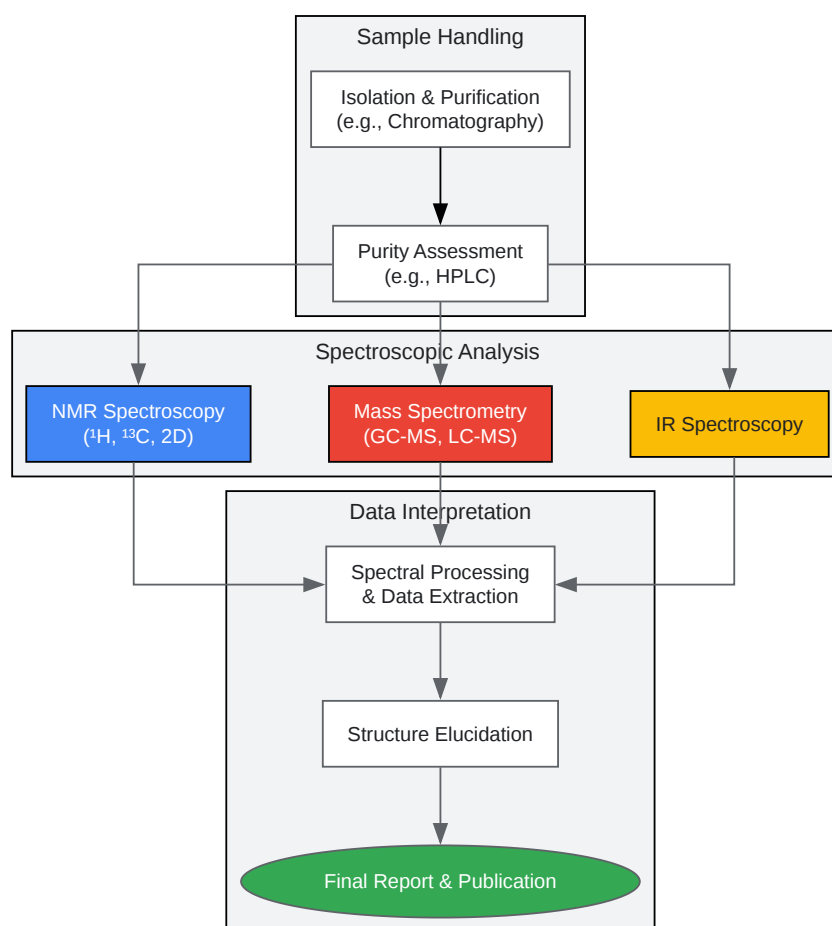
This protocol is suitable for the analysis of volatile and semi-volatile compounds like terpenoids.

- Sample Preparation:
  - Prepare a stock solution of **Grasshopper ketone** in a volatile organic solvent (e.g., ethyl acetate or hexane) at a concentration of approximately 1 mg/mL.
  - Create a dilution series for calibration if quantitative analysis is required.
  - For analysis, prepare a dilute solution (e.g., 1-10 µg/mL). An internal standard can be added for improved quantitation.
- Instrument Setup:
  - Gas Chromatograph (GC):
    - Install a suitable capillary column (e.g., DB-5ms, HP-5ms).
    - Set the injector temperature to 250-280 °C.

- Use helium as the carrier gas with a constant flow rate (e.g., 1.0-1.5 mL/min).
- Program the oven temperature ramp. A typical program might start at 60 °C, hold for 2 minutes, then ramp at 10 °C/min to 280 °C and hold for 5-10 minutes.
- Mass Spectrometer (MS):
  - Set the ion source temperature (e.g., 230 °C) and quadrupole temperature (e.g., 150 °C).
  - Operate in Electron Ionization (EI) mode at 70 eV.
  - Set the mass scan range, for example, from m/z 40 to 400.
- Data Acquisition and Analysis:
  - Inject 1 µL of the prepared sample into the GC.
  - Acquire the total ion chromatogram (TIC) and the mass spectrum for each eluting peak.
  - Identify the peak corresponding to **Grasshopper ketone** based on its retention time.
  - Analyze the mass spectrum of the identified peak, noting the molecular ion and key fragment ions. Compare the fragmentation pattern with known patterns for ketones and terpenoids.[\[11\]](#)[\[12\]](#)

## Visualizations: Workflows and Biological Pathways

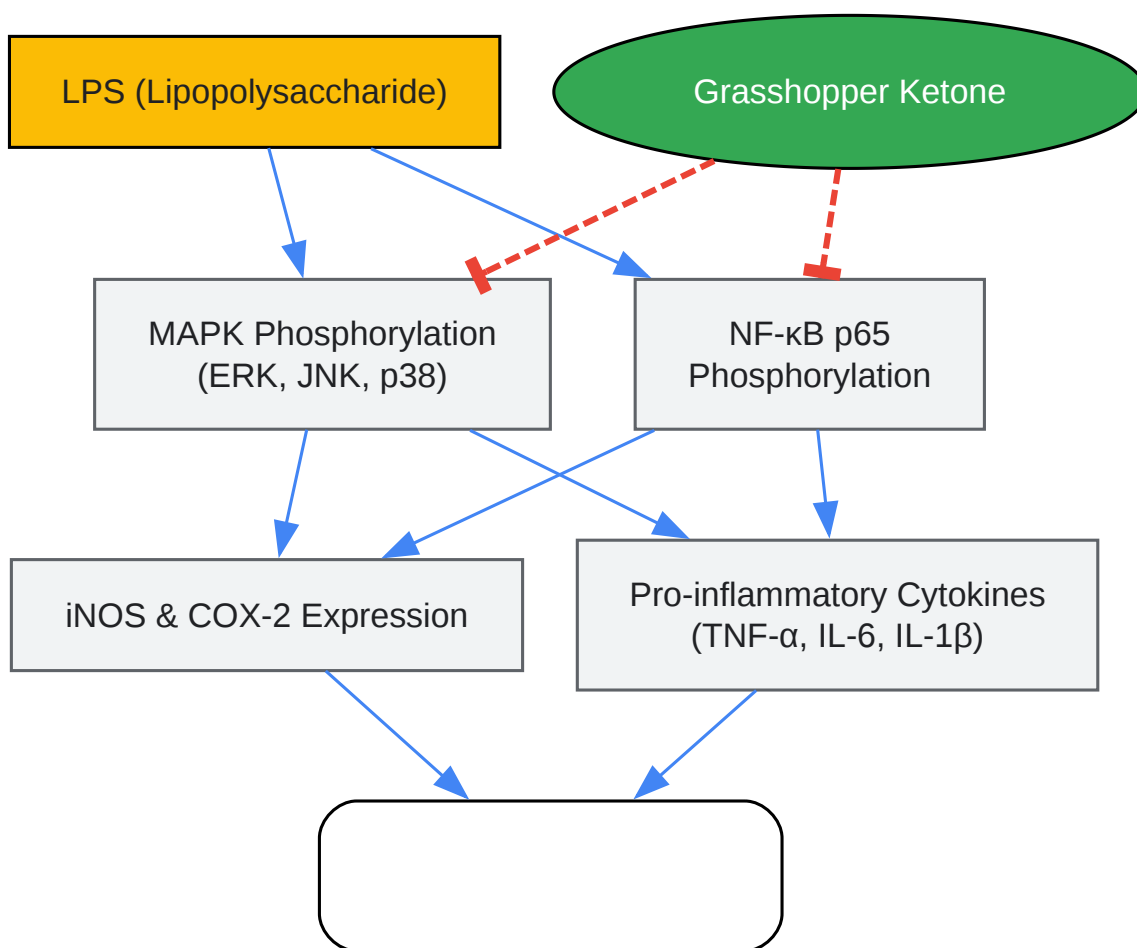
The following diagram illustrates a typical workflow for the characterization of a natural product like **Grasshopper ketone** using multiple spectroscopic techniques.



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Caption: Workflow for natural product spectroscopic analysis.

**Grasshopper ketone** demonstrates significant anti-inflammatory effects by inhibiting key signaling pathways involved in the inflammatory response.[2] The diagram below outlines its mechanism of action in lipopolysaccharide (LPS)-stimulated RAW 264.7 cells.



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Caption: Inhibition of inflammatory pathways by **Grasshopper ketone**.

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